

Application Notes and Protocols: Windorphen Treatment for Primary Cell Cultures

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Compound of Interest

Compound Name: Windorphen

Cat. No.: B10823019

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Audience: Researchers, scientists, and drug development professionals.

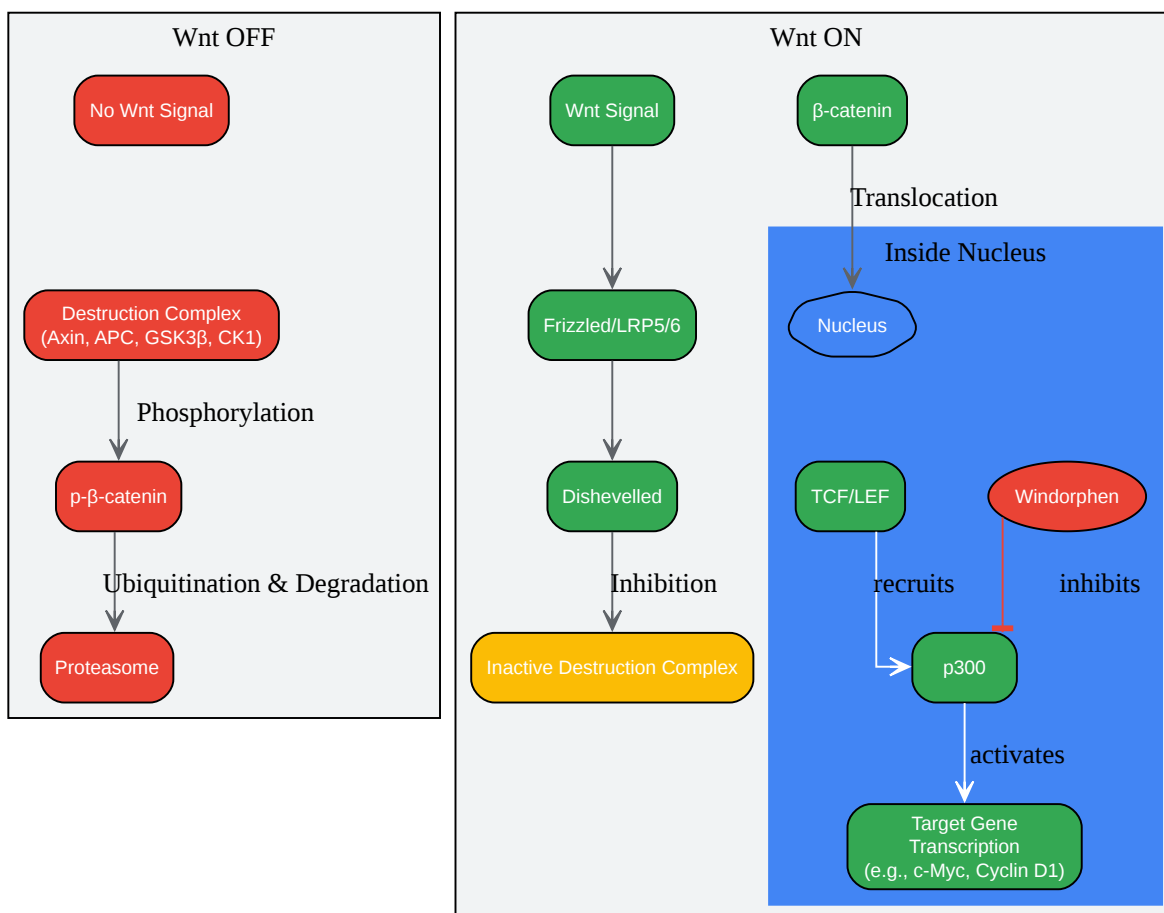
Introduction:

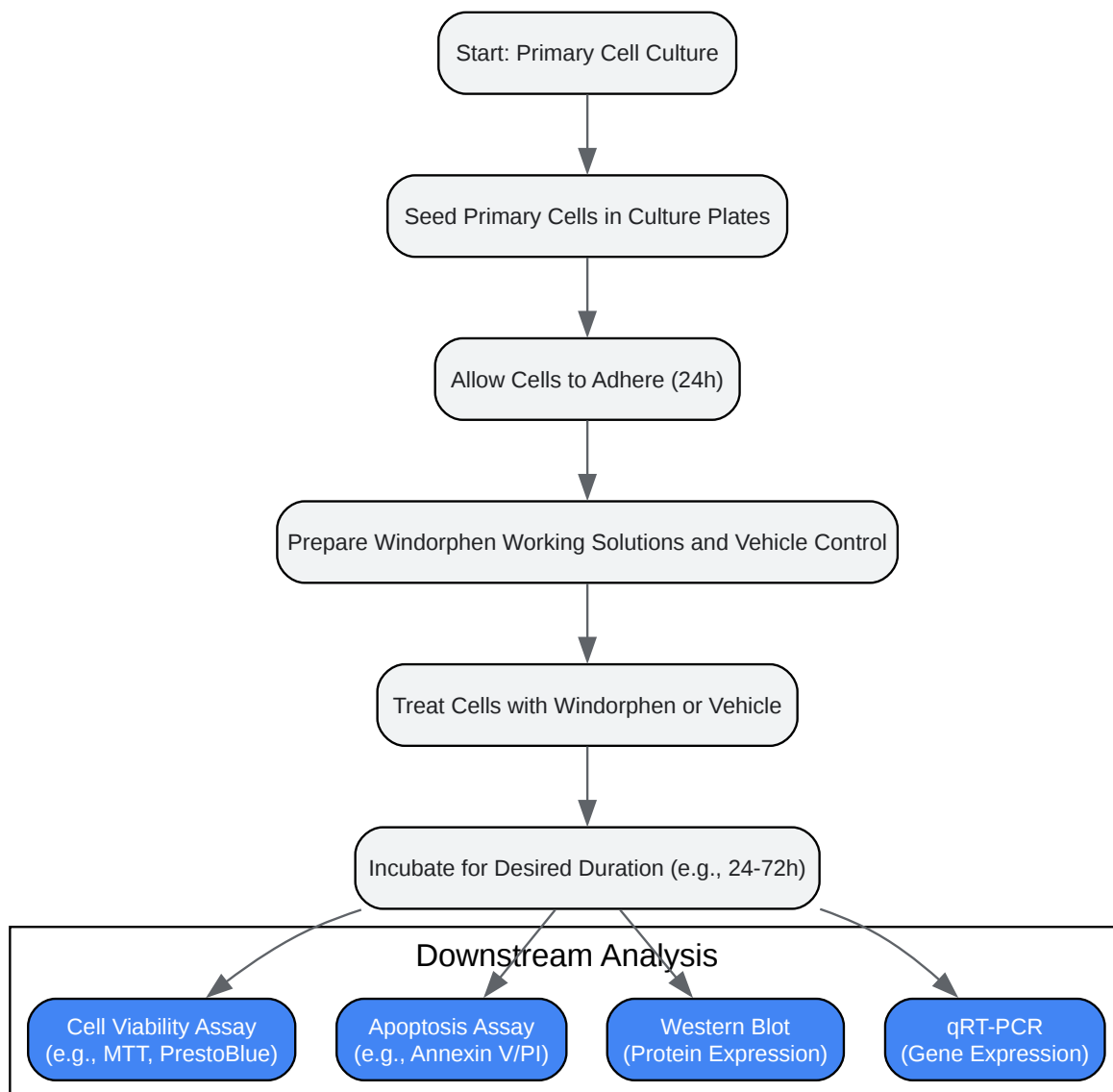
Windorphen is a selective inhibitor of the canonical Wnt/ β -catenin signaling pathway.[1][2] It functions by targeting the histone acetyltransferase p300, a critical coactivator of β -catenin.[3][4][5][6] By disrupting the interaction between p300 and β -catenin, **Windorphen** effectively blocks the transcription of Wnt target genes, which are often implicated in cell proliferation and survival.[7] This mechanism has demonstrated pro-apoptotic effects in various Wnt-dependent cancer cell lines.[4][8] These application notes provide a comprehensive guide for utilizing **Windorphen** in primary cell cultures, including detailed protocols for treatment and subsequent analysis of its effects.

Mechanism of Action:

The Wnt/ β -catenin signaling pathway is crucial in embryonic development and tissue homeostasis.[1][9] In the absence of a Wnt ligand, cytoplasmic β -catenin is phosphorylated by a destruction complex, leading to its ubiquitination and proteasomal degradation.[1][10] Upon Wnt binding to its receptor, this destruction complex is inactivated, allowing β -catenin to accumulate and translocate to the nucleus.[1] In the nucleus, β -catenin forms a complex with TCF/LEF transcription factors and recruits coactivators, such as p300, to initiate the transcription of target genes like c-Myc and Cyclin D1.[11] **Windorphen** selectively inhibits p300, thereby preventing the formation of the transcriptional complex and suppressing Wnt-mediated gene expression.[4][6]

Signaling Pathway Diagram:





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